

Personal protective equipment for handling ZZL-7

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Compound of Interest

Compound Name: ZZL-7

Cat. No.: B10854927

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Essential Safety and Handling Guide for ZZL-7

Disclaimer: This document provides essential safety and logistical information for the handling of **ZZL-7** based on publicly available data and general laboratory safety principles. A comprehensive Safety Data Sheet (SDS) for **ZZL-7** is not publicly available but is typically provided by the supplier upon purchase.^{[1][2]} Users must review the complete SDS provided by their institution before handling this compound.^[1] This material should be considered hazardous until further information becomes available and is intended for research use only, not for human or veterinary use.^{[1][3]}

Introduction to ZZL-7

ZZL-7 is a research chemical identified as a fast-onset antidepressant agent.^[4] It functions as an inhibitor of the protein-protein interaction between the serotonin transporter (SERT) and neuronal nitric oxide synthase (nNOS).^[1] This disruption is believed to enhance serotonergic signaling, which is a key mechanism in its antidepressant effects.^[4]

Chemical and Physical Properties:

Property	Value
Formal Name	N-acetyl-L-alanyl-L-valine, methyl ester[1]
Synonyms	Ac-Ala-Val-OMe, Methyl acetyl-L-alanyl-L-valinate[1]
CAS Number	99141-91-0[1]
Molecular Formula	C ₁₁ H ₂₀ N ₂ O ₄ [1]
Formula Weight	244.3 g/mol [1]
Physical Form	Solid[1]
Storage	Store at -20°C[1]
Stability	≥ 4 years (when stored as a solid at -20°C)[1]

Personal Protective Equipment (PPE)

Given that the full toxicological properties of **ZZL-7** are not widely known, a cautious approach to PPE is mandatory. The following PPE provides a robust line of defense against potential exposure.[5]

PPE Category	Specification	Rationale
Body Protection	Laboratory Coat	Protects skin and personal clothing from splashes and spills of ZZL-7 solutions.[6]
Eye & Face Protection	Safety Goggles	Provides a seal around the eyes to protect against splashes when handling solutions.[7]
Face Shield	Required when handling larger volumes (>50 mL) or during procedures with a high splash potential. Must be worn in addition to safety goggles.[7] [8]	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact.[8] Given that ZZL-7 is often dissolved in DMSO, which can facilitate skin absorption of other chemicals, double-gloving or using thicker, chemical-resistant gloves (e.g., Butyl rubber) is highly recommended.[9] Gloves must be removed immediately after contact with any chemical.[8]
Respiratory Protection	Not generally required when handling the solid in a well-ventilated area or a fume hood. Use a NIOSH-approved respirator if there is a risk of generating aerosols or dust.	To prevent inhalation, which is a potential route of exposure. [1]
Foot Protection	Closed-toe shoes	Standard laboratory practice to protect against spills and

falling objects.[6]

Operational Plan: Handling and Solution Preparation

3.1. General Handling Precautions:

- Engineering Controls: All work involving solid **ZZL-7** or its concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Hygiene: Do not ingest, inhale, get in eyes, on skin, or on clothing.[1] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]
- Quantities: Use the smallest amount of material necessary for the experiment.

3.2. Stock Solution Preparation: **ZZL-7** is soluble in several organic solvents and aqueous buffers.[1] The choice of solvent will depend on the experimental requirements.

Solubility Data:

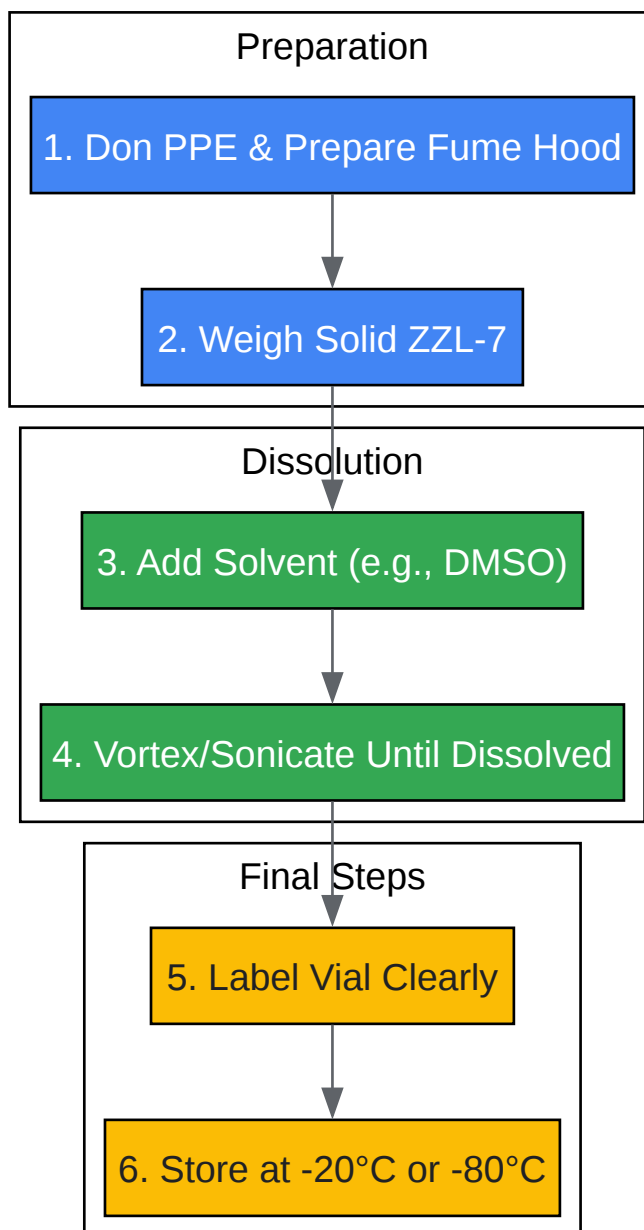
Solvent	Approximate Solubility
Ethanol	30 mg/mL[1]
Dimethylformamide (DMF)	30 mg/mL[1]
Dimethyl sulfoxide (DMSO)	10 mg/mL[1]
PBS (pH 7.2)	10 mg/mL[1]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

- Pre-Experiment Checklist:
 - Ensure all required PPE is worn correctly.
 - Verify the chemical fume hood is operational.

- Prepare all necessary equipment (vial of **ZZL-7**, DMSO, volumetric flasks, pipettes, vortex mixer).
- Have a designated chemical waste container ready.
- Procedure:
 1. Calculate the required mass of **ZZL-7** for the desired volume and concentration (Formula Weight = 244.3 g/mol).
 - Example for 1 mL of 10 mM stock: $0.01 \text{ mol/L} * 0.001 \text{ L} * 244.3 \text{ g/mol} = 0.002443 \text{ g} = 2.443 \text{ mg}$.
 2. Weigh the calculated amount of solid **ZZL-7** directly into a tared, appropriate glass vial inside the fume hood.
 3. Add the required volume of DMSO to the vial using a calibrated pipette.
 4. Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
 5. Label the vial clearly with the compound name, concentration, solvent, date, and your initials.
 6. Store the stock solution at -20°C or -80°C for long-term stability.^[4] Aqueous solutions are not recommended for storage for more than one day.^[1]

Workflow for Preparing ZZL-7 Stock Solution



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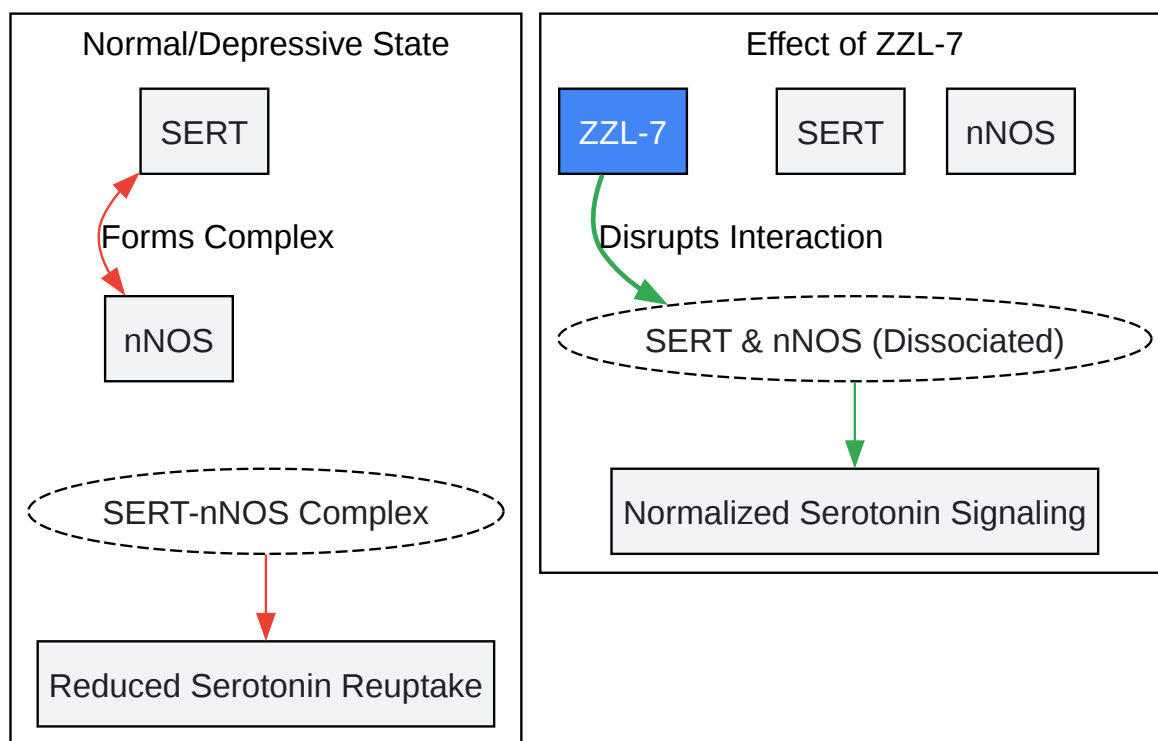
Caption: A step-by-step workflow for the safe preparation of a **ZZL-7** stock solution.

Mechanism of Action

ZZL-7 exerts its effect by physically disrupting the interaction between the serotonin transporter (SERT) and neuronal nitric oxide synthase (nNOS). This action is thought to normalize

serotonin reuptake and reduce the auto-inhibition of serotonergic neurons, leading to an increase in serotonin release in key brain regions.[4]

Mechanism of Action of ZZL-7



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Caption: Logical diagram showing **ZZL-7** disrupting the SERT-nNOS protein complex.

Disposal Plan

All waste containing **ZZL-7** and its solvents must be treated as hazardous chemical waste.

- Solid Waste: Unused **ZZL-7** powder, contaminated weigh boats, and PPE (gloves, wipes) should be collected in a clearly labeled, sealed plastic bag or container.[10]
- Liquid Waste:

- Aqueous solutions (e.g., in PBS) should be collected in a designated aqueous hazardous waste container.
- Organic solvent solutions (DMSO, ethanol, DMF) must be collected in a separate, clearly labeled hazardous waste container designated for flammable organic solvents.[9][11]
- NEVER dispose of organic solvents down the drain.[12]
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical names of the contents (e.g., "**ZZL-7** in Dimethyl Sulfoxide"), and the approximate concentrations.
- Pickup: Follow your institution's specific procedures for hazardous waste pickup.

Emergency Procedures

6.1. Chemical Spill:

- Minor Spill (contained in fume hood):
 - Ensure PPE is on. Alert others in the immediate area.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads), working from the outside in.[13]
 - Gently scoop the absorbent material into a designated hazardous waste container.[14]
 - Decontaminate the area with an appropriate solvent (e.g., 70% ethanol) followed by soap and water.
 - Dispose of all cleanup materials as hazardous waste.
- Major Spill (outside fume hood or large volume):
 - Evacuate all personnel from the immediate area.[15]
 - If the material is flammable, turn off all ignition sources if it is safe to do so.[15]
 - Close the laboratory doors to confine vapors.

- Notify your institution's Environmental Health & Safety (EHS) department and emergency services (e.g., by calling 911) immediately.[16]
- Do not attempt to clean up a major spill unless you are trained and equipped to do so.

6.2. Personal Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[13][16] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with water using an emergency eyewash station for at least 15 minutes, holding the eyelids open.[17] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If they are having difficulty breathing, call for emergency medical assistance.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention. Provide the medical team with the name of the chemical.[13]

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